

A Technical Guide to the Biological Activity of Citronellyl Propionate and Its Derivatives

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Compound of Interest

Compound Name: Citronellyl propionate

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Abstract

Citronellyl propionate, a monoterpenoid ester, and its derivatives are emerging as compounds of significant interest across various scientific disciplines, notably in fragrance, flavor, and increasingly, in therapeutic applications. This technical guide provides a comprehensive overview of the current understanding of the biological activities of **citronellyl propionate** and related compounds. It consolidates available quantitative data on their antimicrobial, anti-inflammatory, and insect-repellent properties. Detailed experimental methodologies for key assays are presented to facilitate reproducibility and further investigation. Furthermore, this guide illustrates the known signaling pathways associated with the parent molecules, citronellol and propionic acid, offering insights into the potential mechanisms of action for their esterified derivatives.

Introduction

Citronellyl propionate (3,7-dimethyloct-6-en-1-yl propanoate) is an organic ester formed from the reaction of citronellol and propionic acid. While traditionally utilized in the food and cosmetic industries for its pleasant fruity-floral aroma, recent scientific inquiry has begun to explore its broader biological potential. This interest is largely predicated on the known bioactivities of its constituent moieties: citronellol, a monoterpene alcohol with established anti-inflammatory, antimicrobial, and insect-repellent effects, and propionic acid, a short-chain fatty acid with potent antifungal properties. This guide synthesizes the available data on **citronellyl**

propionate and its structural analogs, providing a foundational resource for researchers in drug discovery and development.

Biological Activities: Quantitative Data

Direct quantitative data on the biological activities of **citronellyl propionate** is limited in the current body of scientific literature. However, by examining its parent compounds and closely related esters, a strong inference of its potential efficacy can be drawn. The following tables summarize the available quantitative data for citronellol, citronella oil, and other relevant derivatives.

Antimicrobial and Antifungal Activity

The antimicrobial and antifungal activities of **citronellyl propionate** can be inferred from studies on citronellol, citronella oil, and the mechanism of propionic acid.

Compound/Oil	Test Organism	Assay Type	Result (MIC/MFC)	Reference
Citronellol	Trichophyton rubrum (14 strains)	Broth Microdilution	MIC: 8 - 1024 µg/mL	[1]
Citronella Oil	Candida albicans	Microdilution	MIC/MFC: 0.5 mg/mL	[2]
Citronellal	Candida albicans (clinical isolates)	Broth Microdilution	MIC: 64 - 256 µg/mL; MFC: 64 - 256 µg/mL	[3]

MIC: Minimum Inhibitory Concentration; MFC: Minimum Fungicidal Concentration

Anti-inflammatory Activity

The anti-inflammatory potential of **citronellyl propionate** is primarily extrapolated from studies on citronellol. The IC₅₀ values for related geranyl esters in anticancer assays are included to illustrate the effect of esterification on biological activity, though this is an indirect comparison.

Compound	Assay Type	Cell Line/Model	Result (IC50)	Reference
β -Citronellol	DPPH radical scavenging	-	82.43 μ g/mL	[4]
Geranyl Butyrate	MTT Assay (Anticancer)	Murine Leukemia (P388) cells	22.34 - 32.29 μ g/mL	[5]
Geranyl Caproate	MTT Assay (Anticancer)	Murine Leukemia (P388) cells	22.34 - 32.29 μ g/mL	[5]

IC50: Half-maximal Inhibitory Concentration

Insect Repellent Activity

The insect repellent properties of **citronellyl propionate** are suggested by data from citronella oil and its derivatives.

Compound/Formulation	Mosquito Species	Assay Type	Result (% Repellency/Protection Time)	Reference
Citronella Oil Diffuser (100%)	Mixed species	Indoor diffuser	68% repellency	[6]
Citronellal Derivatives (5% mixture)	Aedes albopictus	Field trial	99.0% initial protection; >90% for 3.5 hours	[7]
Geraniol Diffuser (100%)	Mixed species	Indoor diffuser	97% repellency	[6]

Experimental Protocols

This section details the methodologies for key experiments relevant to assessing the biological activity of **citronellyl propionate** and its derivatives.

Synthesis of Citronellyl Propionate (Lipase-Catalyzed)

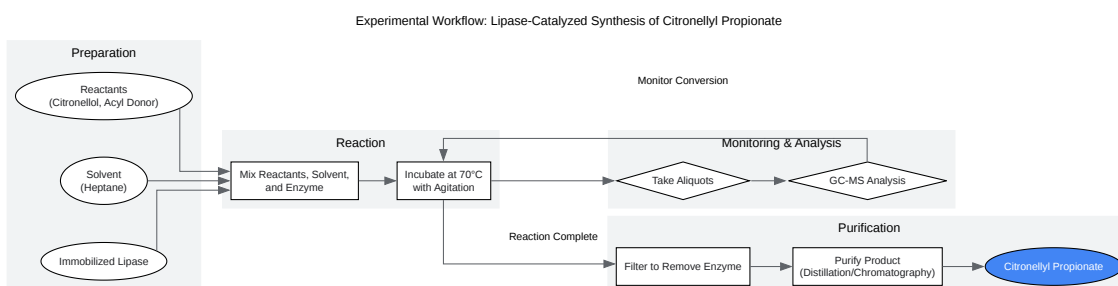
This protocol describes a common and environmentally friendly method for synthesizing **citronellyl propionate**.

Materials:

- Citronellol
- Propionic acid or vinyl propionate (acyl donor)
- Immobilized lipase (e.g., Novozym® 435)
- Organic solvent (e.g., heptane)
- Shaking incubator or magnetic stirrer with heating
- Gas chromatograph-mass spectrometer (GC-MS) for analysis

Procedure:

- Prepare a reaction mixture containing citronellol and the acyl donor in a 1:1 molar ratio in heptane.
- Add the immobilized lipase to the mixture. A typical enzyme concentration is 5 U/mL.
- Incubate the reaction at a controlled temperature (e.g., 70°C) with constant agitation (e.g., 150 rpm).[8]
- Monitor the reaction progress by taking aliquots at regular intervals and analyzing the conversion of citronellol to **citronellyl propionate** using GC-MS.[9]
- Upon completion, separate the immobilized enzyme from the reaction mixture by filtration for potential reuse.[8]
- The final product can be purified from the solvent and any remaining reactants by vacuum distillation or column chromatography.



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Workflow for the enzymatic synthesis of **citronellyl propionate**.

Antimicrobial Susceptibility Testing: Broth Microdilution Method

This method is used to determine the Minimum Inhibitory Concentration (MIC) of a compound.

Materials:

- Test compound (**Citronellyl propionate**)
- Bacterial or fungal strains
- Appropriate sterile broth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi)

- 96-well microtiter plates
- Spectrophotometer or visual assessment

Procedure:

- Prepare a stock solution of **citronellyl propionate** in a suitable solvent (e.g., DMSO).
- Perform serial two-fold dilutions of the stock solution in the broth medium directly in the wells of a 96-well plate.
- Prepare an inoculum of the test microorganism and adjust its concentration to a standard (e.g., 0.5 McFarland standard).
- Add the standardized inoculum to each well containing the diluted compound.
- Include positive (microorganism in broth without the compound) and negative (broth only) controls.
- Incubate the plates at an appropriate temperature and duration for the specific microorganism (e.g., 37°C for 24 hours for bacteria).
- Determine the MIC as the lowest concentration of the compound that completely inhibits visible growth of the microorganism.[\[10\]](#)

In Vitro Anti-inflammatory Assay: Inhibition of Protein Denaturation

This assay provides a preliminary indication of anti-inflammatory activity.

Materials:

- Test compound (**Citronellyl propionate**)
- Bovine serum albumin (BSA)
- Phosphate buffered saline (PBS)

- Spectrophotometer

Procedure:

- Prepare different concentrations of **citronellyl propionate** in a suitable solvent.
- Prepare a reaction mixture containing the test compound and a solution of BSA in PBS.
- A control group is prepared with the solvent and BSA solution.
- Incubate the mixtures at a temperature that induces protein denaturation (e.g., 72°C) for a specific time (e.g., 5 minutes).
- After cooling, measure the turbidity of the solutions using a spectrophotometer at a specific wavelength (e.g., 660 nm).
- The percentage inhibition of protein denaturation is calculated by comparing the absorbance of the test samples with the control.^[11] A standard anti-inflammatory drug (e.g., diclofenac sodium) is used as a positive control.^[11]

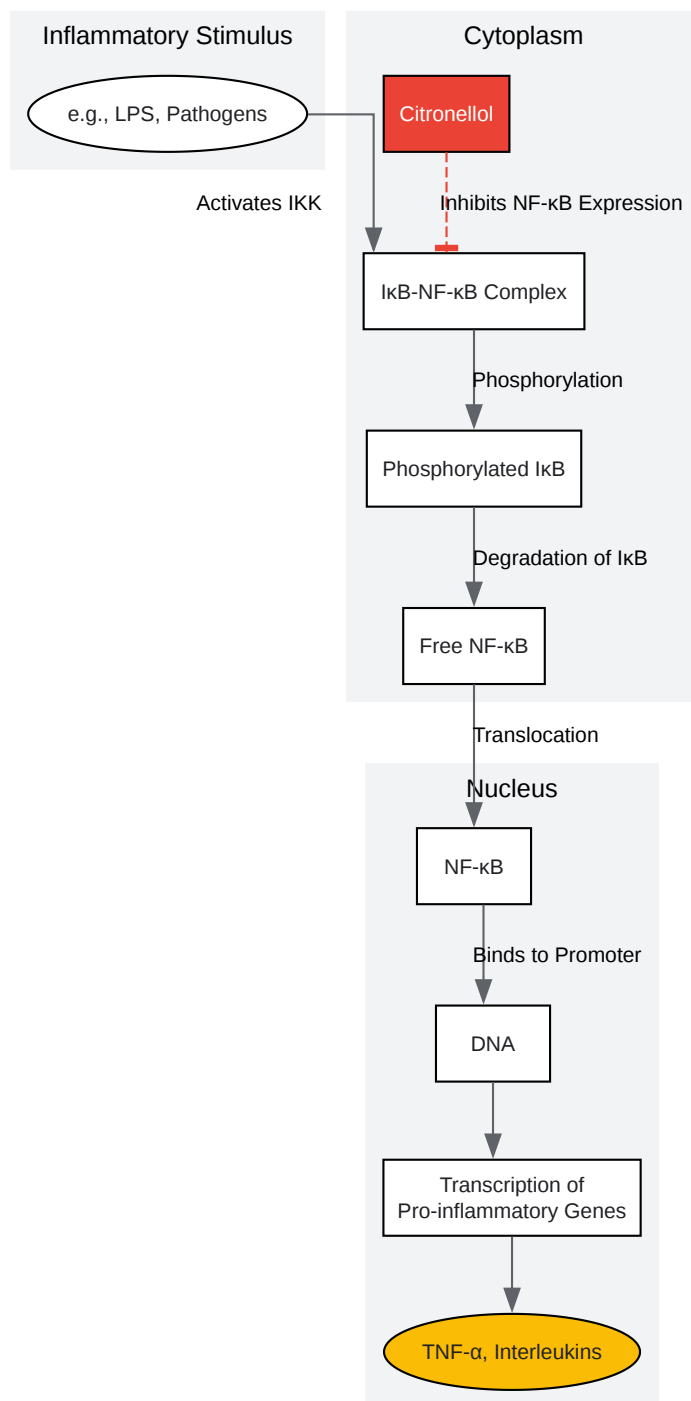
Signaling Pathways and Mechanisms of Action

The precise signaling pathways modulated by **citronellyl propionate** have not been fully elucidated. However, insights can be gained from the known mechanisms of its parent molecules.

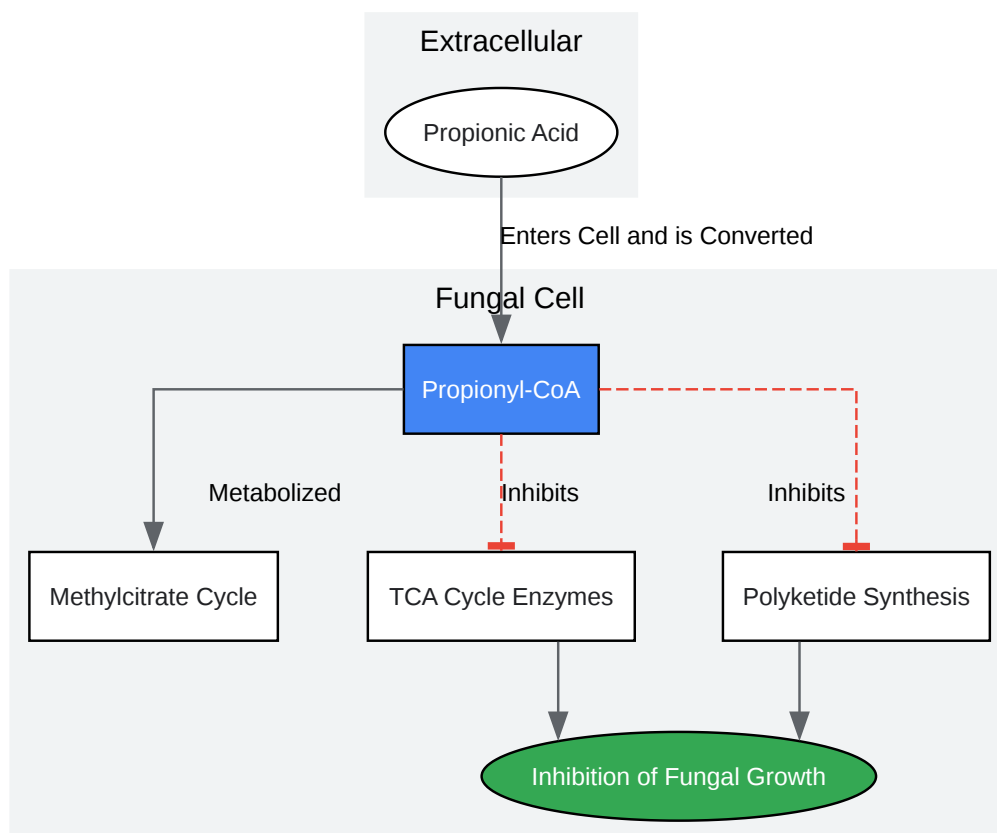
Anti-inflammatory Pathway of Citronellol

Citronellol has been shown to exert its anti-inflammatory effects by modulating the NF-κB (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway.^{[12][13]} NF-κB is a key transcription factor that regulates the expression of numerous pro-inflammatory genes.

In an inflammatory state, signaling molecules trigger the phosphorylation and subsequent degradation of IκB proteins, which normally sequester NF-κB in the cytoplasm. This allows NF-κB to translocate to the nucleus and initiate the transcription of pro-inflammatory cytokines such as TNF-α and interleukins.^{[12][13]} Studies have demonstrated that citronellol can downregulate the expression of NF-κB, thereby inhibiting this inflammatory cascade.^{[12][13]}

Inhibitory Effect of Citronellol on the NF- κ B Signaling Pathway

Antifungal Mechanism of Propionic Acid via Propionyl-CoA



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